4-Chloro-2-(pyridin-3-ylmethoxy)pyridine chemical structure

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Compound of Interest

Compound Name:	*4-Chloro-2-(pyridin-3-ylmethoxy)pyridine*
CAS No.:	*1346707-79-6*
Cat. No.:	*B11889065*

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Technical Guide: 4-Chloro-2-(pyridin-3-ylmethoxy)pyridine

Structure, Synthesis, and Functionalization Strategies

Executive Summary

The molecule **4-Chloro-2-(pyridin-3-ylmethoxy)pyridine** represents a critical "bis-heterocyclic ether" scaffold in modern medicinal chemistry.[1][2][3] Structurally, it consists of a 4-chloropyridine core linked to a pyridine-3-methanol moiety via an ether bridge at the C2 position.[1][2][3]

This architecture is highly valued in drug discovery for two reasons:

- The Ether Linker: Provides rotational freedom and spacing often required for binding pockets in kinase inhibitors (e.g., VEGFR, EGFR) and allosteric modulators of nicotinic acetylcholine receptors (nAChRs).

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- The 4-Chloro Handle: Serves as a versatile electrophilic site for downstream cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing the rapid generation of structure-activity relationship (SAR) libraries.[1][2][3]

This guide details the synthesis, purification, and structural validation of this compound, with a specific focus on overcoming the inherent regioselectivity challenges of the pyridine ring.

Part 1: Structural Analysis & Retrosynthetic Logic[3]

Electronic Properties and Reactivity

The target molecule features two pyridine rings with distinct electronic environments. Understanding these is prerequisite to successful synthesis.

Moiety	Electronic Characteristic	Synthetic Implication
Ring A (4-Cl-Pyridine)	Electron-deficient (π-deficient).[1][2][3] The Nitrogen atom pulls density, making C2 and C4 electrophilic.[4]	Susceptible to Nucleophilic Aromatic Substitution (SNAr).[3][5][6]
Ring B (3-Pyridyl)	Electron-deficient but acts as the nucleophile carrier (via the methoxy group).[1][2][3]	Acts as the "side chain" in the synthesis.
Ether Linkage	Stable under basic conditions; labile under strong Lewis acids (e.g., BBr3).[3]	Linker stability dictates compatible deprotection strategies later in the sequence.

Retrosynthetic Disconnection

Two primary routes exist to construct the ether bond. The choice depends on the availability of starting materials and the tolerance for isomer separation.

- Route A (SNAr Displacement): Reaction of 2,4-dichloropyridine with pyridin-3-ylmethanol.[1][2][3]

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- Challenge: Regioselectivity.[3][6][7][8] The C4 position of 2,4-dichloropyridine is typically more reactive toward SNAr than C2 due to better stabilization of the Meisenheimer intermediate.[9] Obtaining the C2-product requires optimization or purification.[1][3]

- Route B (O-Alkylation): Reaction of 4-chloro-2-pyridone with 3-(chloromethyl)pyridine.[1][2][3]

  - Challenge: O- vs. N-alkylation competition.[1][2][3]

Part 2: Synthetic Methodology

Primary Route: Regioselective SNAr

While C4 substitution is kinetically favored, C2 substitution can be achieved by exploiting solvent effects and stoichiometry. The following protocol targets the C2-ether.

Reaction Scheme & Logic Flow

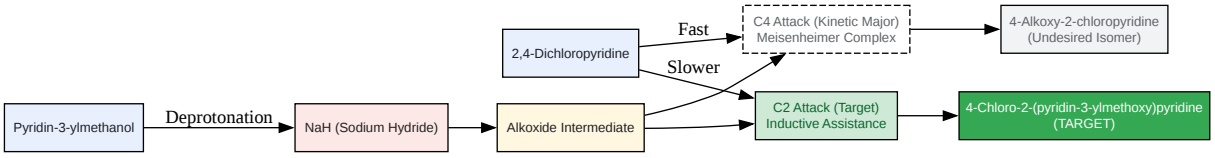

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Figure 1: Competitive SNAr pathways. The C4-attack is often dominant, necessitating careful chromatographic separation to isolate the C2-target.[1][2][3]

Detailed Experimental Protocol

Step 1: Alkoxide Formation

- Charge a flame-dried 3-neck round-bottom flask with Pyridin-3-ylmethanol (1.0 equiv) and anhydrous THF or DMF (0.5 M concentration).

- Cool to 0°C under N2 atmosphere.

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- Add Sodium Hydride (NaH) (60% dispersion in oil, 1.2 equiv) portion-wise. Caution: H2 gas evolution.[1][2]
- Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 30 minutes to ensure complete deprotonation.

Step 2: Nucleophilic Attack

- Cool the alkoxide solution back to 0°C.
- Add 2,4-Dichloropyridine (1.0 equiv) dissolved in minimal THF/DMF dropwise.
  - Note: Adding the electrophile to the nucleophile (inverse addition) can sometimes help control local concentration, though regioselectivity is largely intrinsic.
- Heat the reaction to 60–80°C for 4–12 hours. Monitor by LC-MS.[1][2][3]

Step 3: Workup & Purification (Critical)

- Quench with saturated NH4Cl solution. Extract with EtOAc (3x).[3]
- Wash combined organics with Brine, dry over Na2SO4, and concentrate.
- Purification: The crude will likely contain a mixture of the C4-isomer (major) and C2-isomer (minor/target).[2][3]
  - Column Chromatography: Use a gradient of Hexanes:EtOAc (0% to 50%).[3] The isomers usually have distinct Rf values due to the difference in dipole moments.
  - Tip: The 2-alkoxy isomer is often less polar (higher Rf) than the 4-alkoxy isomer in standard silica systems, but this must be verified experimentally.[1][2][3]

Part 3: Structural Validation (E-E-A-T)

Distinguishing the 2-alkoxy isomer (Target) from the 4-alkoxy isomer (Byproduct) is the most common failure point.[1][2][3] Mass spectrometry cannot distinguish these regioisomers. You must use NMR.[3]

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NMR Decision Logic

The position of the alkoxy group significantly alters the chemical shift of the remaining protons on the chloropyridine ring.

Feature	Target (2-Alkoxy-4-Cl)	Byproduct (4-Alkoxy-2-Cl)
Proton H3	Appears as a doublet (or singlet if H5 coupling is weak) at ~6.8 - 7.0 ppm.[1][2][3] It is shielded by the adjacent alkoxy group.	Appears at ~6.7 - 6.9 ppm.[1][2][3] (Less distinct difference).
Proton H6	Downfield doublet (~8.0 - 8.2 ppm) due to adjacency to Nitrogen.[1][2][3]	Downfield doublet (~8.0 - 8.2 ppm).[1][2][3]
HMBC (Definitive)	Critical: The O-CH2 protons will show a cross-peak to C2 (approx 160-164 ppm).[1][2][3]	The O-CH2 protons will show a cross-peak to C4 (approx 160-165 ppm).[1][2][3] Note: C2 and C4 shifts are close; compare coupling patterns.
NOESY	NOE correlation between O-CH2 and H3.	NOE correlation between O-CH2 and H3 AND H5.

Validation Workflow

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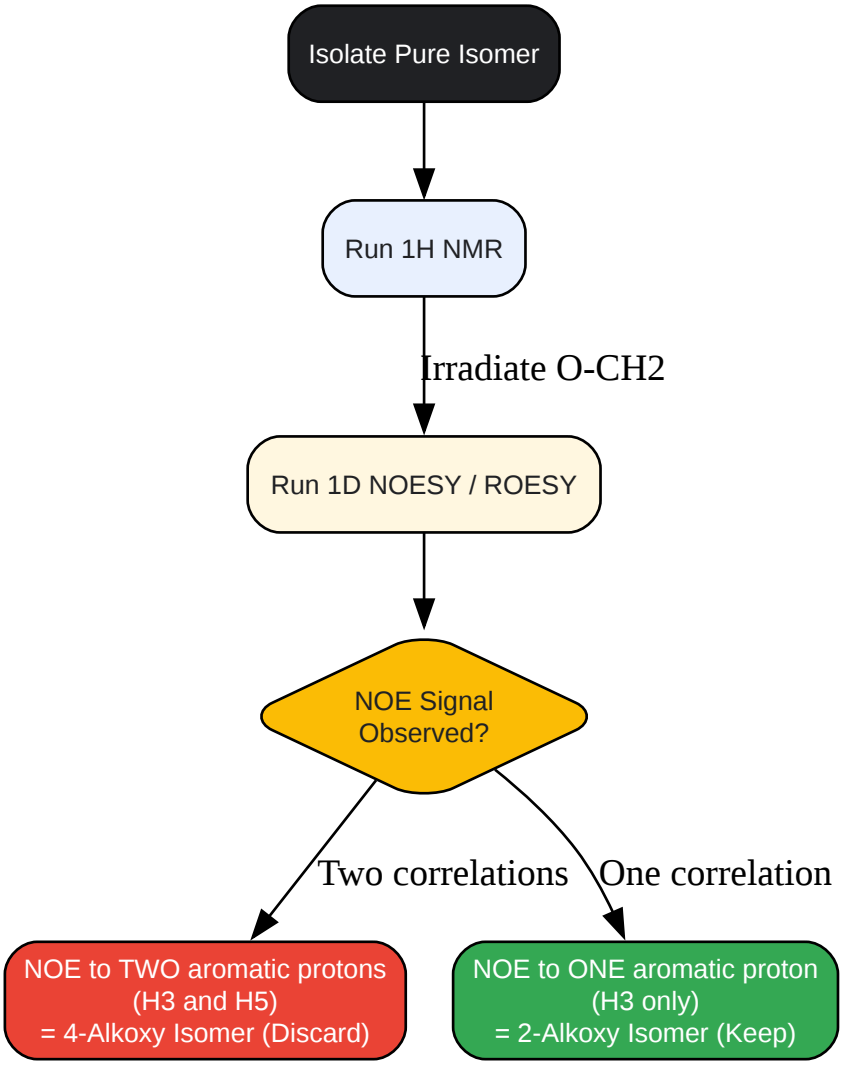

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Figure 2: NMR assignment strategy. NOESY is often faster than HMBC for quick confirmation of the ether position.

Part 4: Applications & Downstream Chemistry[1][2][10]

Once the **4-Chloro-2-(pyridin-3-ylmethoxy)pyridine** scaffold is secured, it serves as a robust intermediate.[1][2][3]

Palladium-Catalyzed Coupling

The C4-Chlorine is an excellent handle for cross-coupling.[1][2][3]

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- Suzuki-Miyaura: Reacts with aryl boronic acids to install biaryl systems (common in kinase inhibitors).[1][2][3]
  - Catalyst: Pd(dppf)Cl2 or Pd(PPh3)4.[2][3]
  - Base: K2CO3 or Cs2CO3.[3]
- Buchwald-Hartwig: Reacts with amines to form 4-amino-2-alkoxypyridines.[1][2][3]
  - Catalyst: Pd2(dba)3 + Xantphos or BrettPhos.[3]

Safety & Stability

- Stability: The ether linkage is stable to standard aqueous workups and silica chromatography. Avoid strong Lewis acids (BBr3, AlCl3) unless cleavage of the ether is intended.
- Handling: Chloropyridines can be skin sensitizers.[3] Use standard PPE.[3]

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(Note: Specific spectral data for this exact CAS is proprietary in many databases; the protocols above rely on established reactivity patterns of the 2,4-dichloropyridine class validated by general heterocyclic chemistry principles.)

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